

Commercial Sourcing and Synthetic Guidance for 2-Fluorothioanisole

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Compound of Interest

Compound Name: **2-Fluorothioanisole**

Cat. No.: **B1305481**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers for **2-Fluorothioanisole** (CAS RN: 655-20-9), a key building block in pharmaceutical and materials science research. Additionally, it outlines a detailed, representative experimental protocol for its synthesis via the methylation of 2-fluorothiophenol, a common and effective route. This document is intended to serve as a practical resource for laboratory professionals requiring this versatile chemical intermediate.

Commercial Availability

2-Fluorothioanisole, also known as 2-fluorophenyl methyl sulfide or 1-fluoro-2-(methylthio)benzene, is readily available from a variety of chemical suppliers. The compound is typically offered in various purities and quantities to suit diverse research and development needs. Below is a summary of prominent commercial sources.

Table 1: Commercial Suppliers of **2-Fluorothioanisole**

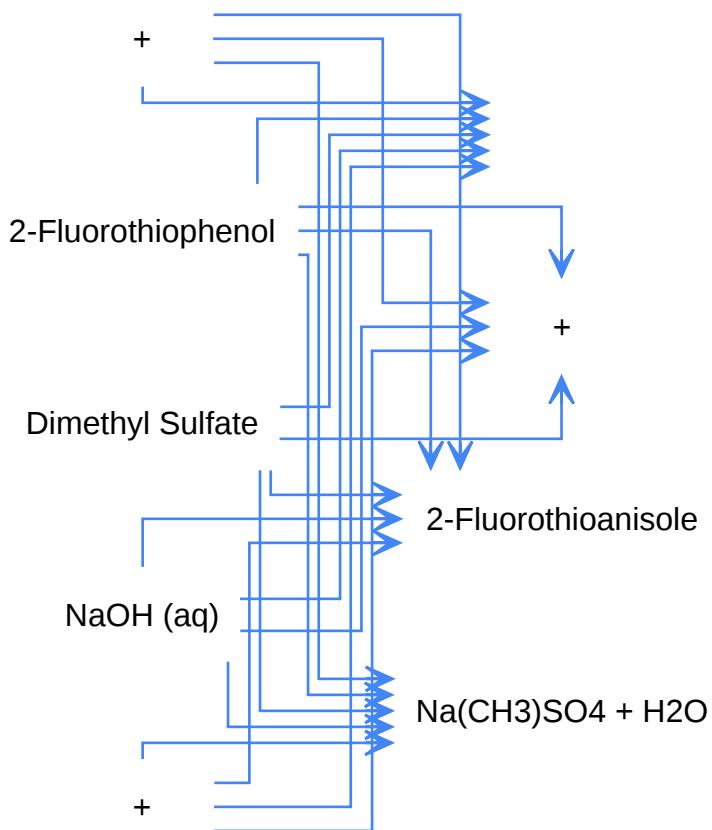
Supplier	Product Name(s)	CAS Number	Purity	Available Quantities
TCI America	2- Fluorothioanisole ; 2-Fluorophenyl Methyl Sulfide; 1- Fluoro-2- (methylthio)benz ene	655-20-9	>98.0% (GC)	5g, 25g [1]
Sigma-Aldrich	2- Fluorothioanisole ; 2-Fluorophenyl methyl sulfide	655-20-9	97%	Discontinued, contact for assistance [2]
Oakwood Chemical	2- Fluorothioanisole	655-20-9	Not specified	250mg, 1g, 5g [3]
Parchem	2- Fluorothioanisole ; O- FLUOROTHIOA NISOLE; (2- Fluorophenyl)me thanethiol; 1- FLUORO-2- (METHYLTHIO)B ENZENE; 2- FLUOROPHENY L METHYL SULFIDE	655-20-9	Not specified	Bulk, FCL/TL, Drum, R&D/Pilot [4]
CP Lab Safety	2- Fluorothioanisole	Not specified	min 98%	100g [5]

Note: Availability and product specifications are subject to change. It is recommended to consult the supplier's website for the most current information.

Synthetic Protocol: Methylation of 2-Fluorothiophenol

A prevalent and reliable method for the preparation of **2-Fluorothioanisole** is the S-methylation of 2-fluorothiophenol. This reaction proceeds via a nucleophilic substitution mechanism where the thiolate, generated in situ by a base, attacks the methylating agent. The following protocol is a representative procedure adapted from analogous thiol methylations.

Reaction Scheme:



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Figure 1: General reaction scheme for the methylation of 2-fluorothiophenol.

Materials and Equipment:

- 2-Fluorothiophenol

- Dimethyl sulfate (Caution: Toxic and corrosive)
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Distilled water
- Diethyl ether or Dichloromethane
- Anhydrous sodium sulfate or magnesium sulfate
- Round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Experimental Procedure:

- Reaction Setup: In a four-necked round-bottom flask (1000 mL) equipped with a mechanical stirrer, nitrogen inlet, thermometer, and dropping funnel, add distilled water (580 mL) and sodium hydroxide (30 g).
- Addition of Thiol: Under a nitrogen atmosphere, add 2-fluorothiophenol (0.1 mol, 12.82 g) to the aqueous base solution.
- Cooling and Methylating Agent Addition: Cool the stirred mixture to -10°C using an appropriate cooling bath. From the dropping funnel, add dimethyl sulfate (0.11 mol, 13.88 g, 10.4 mL) dropwise, maintaining the internal temperature below 0°C.
- Reaction Progression: After the addition is complete, continue stirring the reaction mixture at 0°C for 1 hour. Then, allow the mixture to warm to room temperature and continue stirring for an additional 2 hours.
- Workup: Transfer the reaction mixture to a separatory funnel. Extract the aqueous layer three times with diethyl ether (50 mL each). Combine the organic extracts.

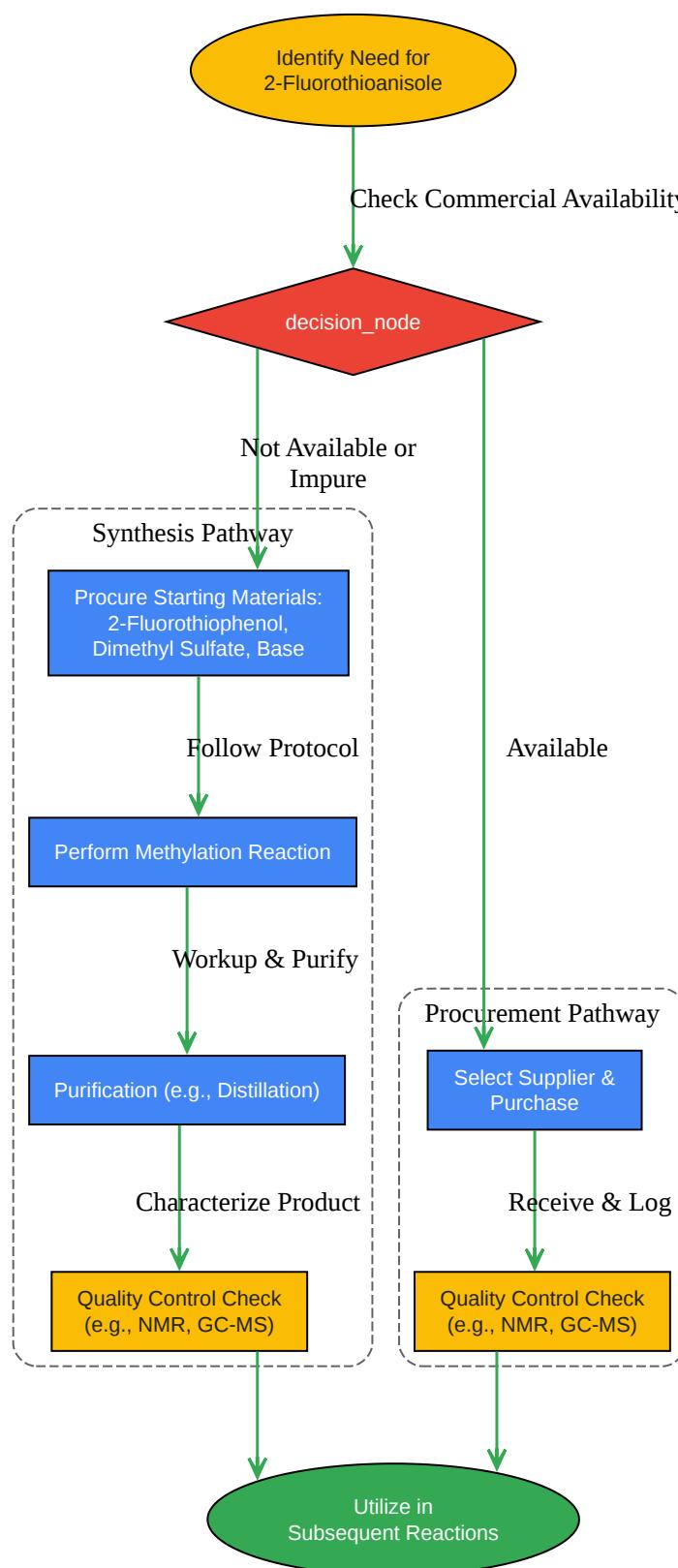
- **Washing and Drying:** Wash the combined organic layers with water and then with brine. Dry the organic phase over anhydrous sodium sulfate.
- **Solvent Removal and Purification:** Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator. The crude product can be purified by vacuum distillation to yield pure **2-Fluorothioanisole**.

Safety Precautions:

- Dimethyl sulfate is highly toxic and a suspected carcinogen. Handle with extreme caution in a well-ventilated fume hood, wearing appropriate personal protective equipment (gloves, safety glasses, lab coat).
- The reaction can be exothermic. Maintain proper temperature control, especially during the addition of dimethyl sulfate.
- Sodium hydroxide and potassium hydroxide are corrosive. Avoid contact with skin and eyes.

Logical Workflow for Procurement and Synthesis

The following diagram illustrates a logical workflow for researchers from identifying the need for **2-Fluorothioanisole** to its utilization in further reactions.



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Figure 2: Workflow for obtaining and utilizing **2-Fluorothioanisole**.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. CN101817724A - Preparation method of 1,2,4-trifluoro-benzene - Google Patents [patents.google.com]
- 4. orgsyn.org [orgsyn.org]
- 5. Organic Syntheses Procedure [orgsyn.org]
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